

A Comprehensive Technical Guide to the Physicochemical Properties of Cerium(III) Carbonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cerium(III) carbonate

Cat. No.: B082857

[Get Quote](#)

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **cerium(III) carbonate**. It covers its structural, thermal, and solubility characteristics, with a focus on data relevant to scientific research and its application as a precursor material in various fields, including the development of advanced materials for biomedical use.

Chemical and Physical Properties

Cerium(III) carbonate is an inorganic salt of cerium in its +3 oxidation state. It typically exists as a hydrated salt, with the octahydrate ($\text{Ce}_2(\text{CO}_3)_3 \cdot 8\text{H}_2\text{O}$) being a common form. It is a white or off-white crystalline powder.

Table 1: General Physicochemical Properties of **Cerium(III) Carbonate**

Property	Value
Chemical Formula	$\text{Ce}_2(\text{CO}_3)_3$
Molecular Weight (Anhydrous)	460.26 g/mol
Molecular Weight (Octahydrate)	604.38 g/mol
Appearance	White to off-white powder
Density (Anhydrous)	4.83 g/cm ³
Solubility in Water	Very slightly soluble; reported $K_{sp} \sim 5.9 \times 10^{-13}$
Solubility in Other Solvents	Soluble in strong mineral acids (with effervescence)

Crystal Structure

The crystal structure of **cerium(III) carbonate** hydrates has been a subject of study. The anhydrous form is less common. The hydrated forms, such as $\text{Ce}_2(\text{CO}_3)_3 \cdot 8\text{H}_2\text{O}$, have been characterized. For instance, **cerium(III) carbonate** octahydrate has been reported to have an orthorhombic crystal system.

Table 2: Crystallographic Data for **Cerium(III) Carbonate** Hydrate

Parameter	Value
Crystal System	Orthorhombic
Space Group	Pcen
Lattice Constants	$a = 6.94 \text{ \AA}$, $b = 9.28 \text{ \AA}$, $c = 12.16 \text{ \AA}$

Thermal Decomposition

The thermal decomposition of hydrated **cerium(III) carbonate** is a multi-step process that ultimately yields cerium(IV) oxide (CeO_2), a technologically significant material. The process involves dehydration followed by the decomposition of the anhydrous carbonate through an intermediate oxycarbonate phase.

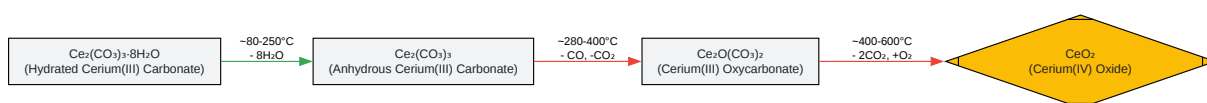
Table 3: Thermal Decomposition Stages of **Cerium(III) Carbonate** Hydrate (Typical)

Temperature Range (°C)	Process	Mass Loss	Product
~80 - 250 °C	Dehydration	Loss of water molecules	Anhydrous $\text{Ce}_2(\text{CO}_3)_3$
~280 - 400 °C	Initial Carbonate Decomposition	Loss of CO and CO_2	Cerium(III) oxycarbonate (e.g., $\text{Ce}_2\text{O}(\text{CO}_3)_2$)
~400 - 600 °C	Final Decomposition and Oxidation	Loss of CO_2	Cerium(IV) oxide (CeO_2)

Note: The exact temperatures can vary depending on factors such as heating rate and atmospheric conditions.

The overall decomposition reaction can be summarized as: $2 \text{Ce}_2(\text{CO}_3)_3 \cdot 8\text{H}_2\text{O}(\text{s}) + \text{O}_2(\text{g}) \rightarrow 4 \text{CeO}_2(\text{s}) + 6 \text{CO}_2(\text{g}) + 16 \text{H}_2\text{O}(\text{g})$

Below is a diagram illustrating the logical pathway of the thermal decomposition process.



[Click to download full resolution via product page](#)

Caption: Thermal decomposition pathway of hydrated **cerium(III) carbonate**.

Experimental Protocols

This protocol describes a common laboratory-scale method for synthesizing **cerium(III) carbonate**.

Materials:

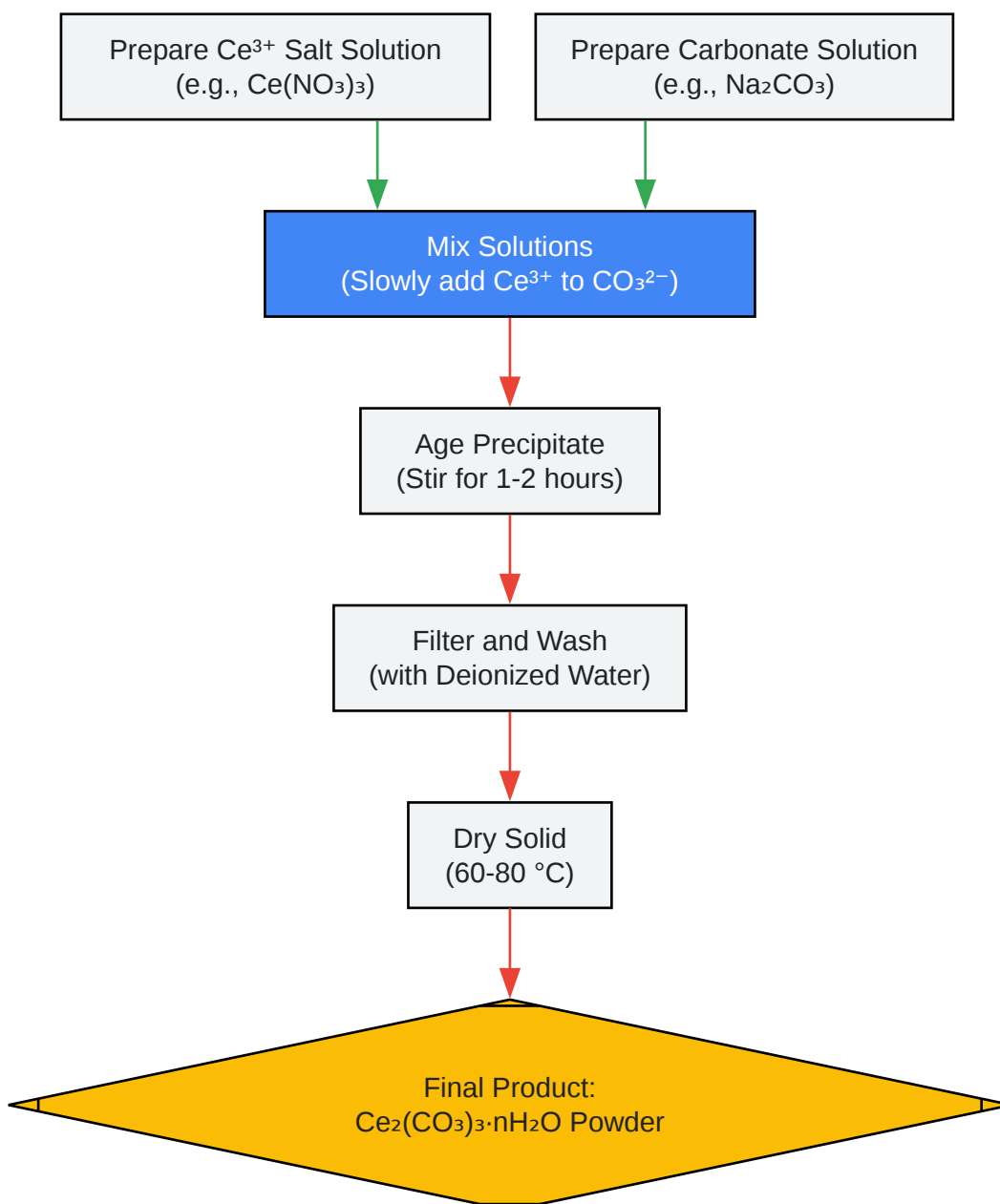
- Cerium(III) nitrate hexahydrate ($\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$) or Cerium(III) chloride heptahydrate ($\text{CeCl}_3 \cdot 7\text{H}_2\text{O}$)
- Sodium carbonate (Na_2CO_3) or Ammonium carbonate ($(\text{NH}_4)_2\text{CO}_3$)
- Deionized water
- Beakers, magnetic stirrer, filtration apparatus (e.g., Büchner funnel), drying oven

Procedure:

- Prepare Reactant Solutions:
 - Prepare a 0.1 M solution of the cerium(III) salt in deionized water.
 - Prepare a 0.15 M solution of the carbonate salt in deionized water. A slight excess of carbonate ensures complete precipitation.
- Precipitation:
 - Slowly add the cerium(III) salt solution to the vigorously stirring carbonate solution at room temperature.
 - A white precipitate of **cerium(III) carbonate** hydrate will form immediately.
- Aging:
 - Continue stirring the suspension for 1-2 hours to allow the precipitate to age, which can improve its filterability and crystallinity.
- Washing:
 - Separate the precipitate from the supernatant by filtration.
 - Wash the precipitate several times with deionized water to remove any unreacted salts and by-products.

- Drying:
 - Dry the collected solid in a drying oven at a low temperature (e.g., 60-80 °C) for several hours to obtain the hydrated **cerium(III) carbonate** powder.

The following diagram illustrates the experimental workflow for this synthesis.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **cerium(III) carbonate**.

Objective: To determine the thermal decomposition profile and stoichiometry of the hydrated salt.

Methodology:

- Sample Preparation: Place a small, accurately weighed amount (e.g., 5-10 mg) of the **cerium(III) carbonate** powder into an alumina or platinum TGA crucible.
- Instrument Setup:
 - Place the crucible in the TGA instrument.
 - Purge the furnace with an inert gas (e.g., nitrogen) or an oxidizing gas (e.g., air or synthetic air) at a constant flow rate (e.g., 20-50 mL/min). Air is typically used to facilitate the oxidation to CeO_2 .
- Thermal Program:
 - Heat the sample from room temperature to approximately 800-1000 °C.
 - Use a constant heating rate, typically 10 °C/min.
- Data Analysis:
 - Record the mass of the sample as a function of temperature.
 - The resulting TGA curve will show distinct steps corresponding to the mass losses during dehydration and decomposition. The derivative of this curve (DTG) can be used to identify the temperatures of maximum decomposition rate for each step.

Relevance in Drug Development and Research

While **cerium(III) carbonate** itself is not a therapeutic agent, it is a critical precursor for the synthesis of cerium oxide nanoparticles (nanoceria, CeO_2). Nanoceria has garnered significant attention in the biomedical field due to its unique redox properties, acting as a regenerative antioxidant.

Applications of Nanoceria Derived from **Cerium(III) Carbonate**:

- **Antioxidant Therapy:** Nanoceria can scavenge reactive oxygen species (ROS), which are implicated in a wide range of diseases, including inflammatory conditions and neurodegenerative disorders.
- **Drug Delivery:** The high surface area of nanoceria allows for the loading and targeted delivery of various therapeutic agents.
- **Enzyme Mimics:** It exhibits catalase and superoxide dismutase mimetic activities, helping to protect cells from oxidative stress.

The synthesis of nanoceria often involves the controlled thermal decomposition (calcination) of a **cerium(III) carbonate** precursor. The properties of the final nanoceria (e.g., particle size, surface area, and defect concentration) are highly dependent on the characteristics of the initial carbonate and the calcination conditions. Therefore, a thorough understanding and control of the physicochemical properties of **cerium(III) carbonate** are paramount for producing high-quality, functional nanomaterials for drug development and other biomedical applications.

- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of Cerium(III) Carbonate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b082857#physicochemical-properties-of-cerium-iii-carbonate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com